Chemical Structure Profile: 2-(4-Chlorophenyl)thiophen-3-amine HCl[1][2]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-chlorophenyl)thiophen-3-amine hydrochloride*
CAS No.:	*1318073-64-1*
Cat. No.:	*B2483113*

Get Quote

Executive Summary

2-(4-chlorophenyl)thiophen-3-amine hydrochloride (CAS: 1318073-64-1) is a privileged scaffold in medicinal chemistry.[1] It serves as a "linchpin intermediate," primarily used to construct fused heterocyclic systems such as thieno[2,3-d]pyrimidines and thieno[3,2-d]pyrimidines. These fused systems are bioisosteres of quinazolines, widely utilized in oncology (e.g., EGFR, VEGFR inhibitors) and neuropharmacology (GABA modulation).

This guide dissects its structural geometry, electronic properties, validated synthesis routes, and its role as a pharmacophore precursor.

© 2026 BenchChem. All rights reserved.

Property	Specification
IUPAC Name	2-(4-chlorophenyl)thiophen-3-amine hydrochloride
Formula	C H ClNS HCl
Molecular Weight	246.16 g/mol
CAS Number	1318073-64-1
Appearance	Off-white to pale yellow hygroscopic solid
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in CH Cl

Structural & Electronic Analysis

Molecular Geometry and Torsion

The molecule consists of a central electron-rich thiophene ring connected at the C2 position to a lipophilic 4-chlorophenyl ring.[1] The C3 position hosts a primary amine group, protonated here as the hydrochloride salt.

- Torsion Angle (

  ): The bond connecting the thiophene (C2) and the phenyl ring allows for rotation. However, steric repulsion between the amine group (at C3-thiophene) and the ortho-protons of the phenyl ring forces the molecule into a twisted, non-planar conformation (

). This twist is critical for binding affinity, as it prevents the molecule from adopting a completely flat intercalation mode, favoring fit into hydrophobic pockets of enzymes like kinases.

© 2026 BenchChem. All rights reserved.

- Salt Bridge Formation: As a hydrochloride salt, the amine is protonated (-NH

). In the crystal lattice, this cation forms a robust hydrogen-bonding network with the chloride counter-ion (

  Å), significantly stabilizing the otherwise oxidation-prone free base aminothiophene.

Electronic Pharmacophore

- Thiophene Ring: Acts as a bioisostere of benzene but with higher electron density, facilitating

  -

  stacking interactions (e.g., with Phenylalanine residues in ATP-binding pockets).

- 4-Chlorophenyl Moiety: The chlorine atom functions as a lipophilic anchor and a weak halogen bond donor. It typically occupies the hydrophobic "back pocket" (Gatekeeper region) of kinase enzymes.

- Amine Handle: The C3-amine is the primary reactive vector. In drug design, it serves as the nucleophile for cyclization reactions (e.g., with formamide to form pyrimidines) or urea formation.

Synthesis & Manufacturing Protocols

Unlike the common Gewald reaction (which yields 2-aminothiophenes with electron-withdrawing groups at C3), the synthesis of 3-amino-2-arylthiophenes requires a regioselective coupling approach.[1] The most robust industrial route is the Nitro-Reduction Pathway.

Validated Synthetic Route (Suzuki-Miyaura / Reduction)

This protocol ensures high regiocontrol and avoids the instability of free aminothiophene intermediates until the final salt formation step.

Step 1: Suzuki Coupling

- Reagents: 2-bromo-3-nitrothiophene, 4-chlorophenylboronic acid, Pd(PPh

)

© 2026 BenchChem. All rights reserved.

(5 mol%), Na

CO

(2M).[1]

- Conditions: DME/H

  O, Reflux, 12h.

- Mechanism: Oxidative addition of Pd into the C-Br bond is favored over the nitro-substituted carbon.[1] The resulting 2-(4-chlorophenyl)-3-nitrothiophene is stable and easily purified.[1]

Step 2: Nitro Reduction

- Reagents: Iron powder (Fe), NH

  Cl, EtOH/H

  O.

- Conditions: 80°C, 4h.

- Note: Avoid catalytic hydrogenation (H

  /Pd-C) to prevent de-halogenation of the chlorophenyl ring.

Step 3: Salt Formation

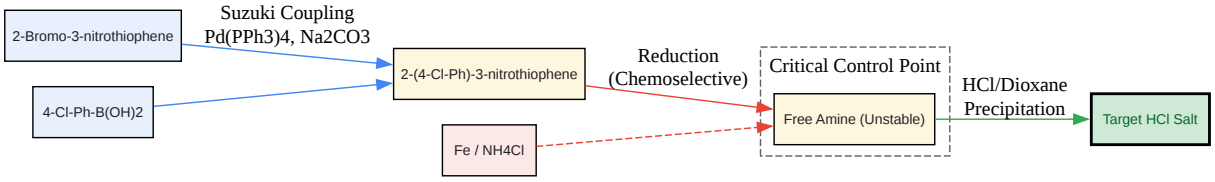
- Reagents: 4M HCl in Dioxane.

- Protocol: The crude free amine is dissolved in anhydrous diethyl ether. HCl/Dioxane is added dropwise at 0°C. The precipitate is filtered under N

  to prevent oxidation.

Synthesis Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Regioselective synthesis via nitro-thiophene intermediate to avoid oxidative degradation.

Analytical Characterization

NMR Spectroscopy (Predicted Data in DMSO-d)

The hydrochloride salt shows distinct shifts due to the protonated amine and the desheilding effect of the thiophene ring.

© 2026 BenchChem. All rights reserved.

Nucleus	Shift (ppm)	Multiplicity	Assignment
H	9.50 - 10.20	Broad Singlet (3H)	-NH (Exchangeable)
H	7.60	Doublet (=8.5 Hz, 2H)	Phenyl Ar-H (Ortho to Cl)
H	7.45	Doublet (=8.5 Hz, 2H)	Phenyl Ar-H (Meta to Cl)
H	7.55	Doublet (=5.2 Hz, 1H)	Thiophene H5
H	7.05	Doublet (=5.2 Hz, 1H)	Thiophene H4
C	128.0 - 135.0	Multiple Signals	Aromatic Carbons

Mass Spectrometry (LC-MS)[1]

- Ionization: ESI+
- Parent Ion [M+H]

  : m/z ~210.0 (Calculated for C

  H

  ClNS).
- Isotope Pattern: Distinct 3:1 ratio at M+2 (212.0) due to

  Cl/

  Cl signature.

© 2026 BenchChem. All rights reserved.

Applications in Drug Discovery[2][7][8]

The "Thieno-Pyrimidine" Scaffold

This molecule is the immediate precursor to 4-amino-thieno[2,3-d]pyrimidines, a class of ATP-competitive inhibitors.[1]

Mechanism of Derivatization:

- Cyclization: Reaction with formamide at 180°C closes the pyrimidine ring onto the thiophene amine/C2-position.
- Result: A tricyclic planar system that mimics the Adenine base of ATP.
- Target Specificity:
  - Tyrosine Kinases: EGFR, VEGFR (Angiogenesis inhibition).
  - Serine/Threonine Kinases: PI3K/mTOR pathway (Cell proliferation).

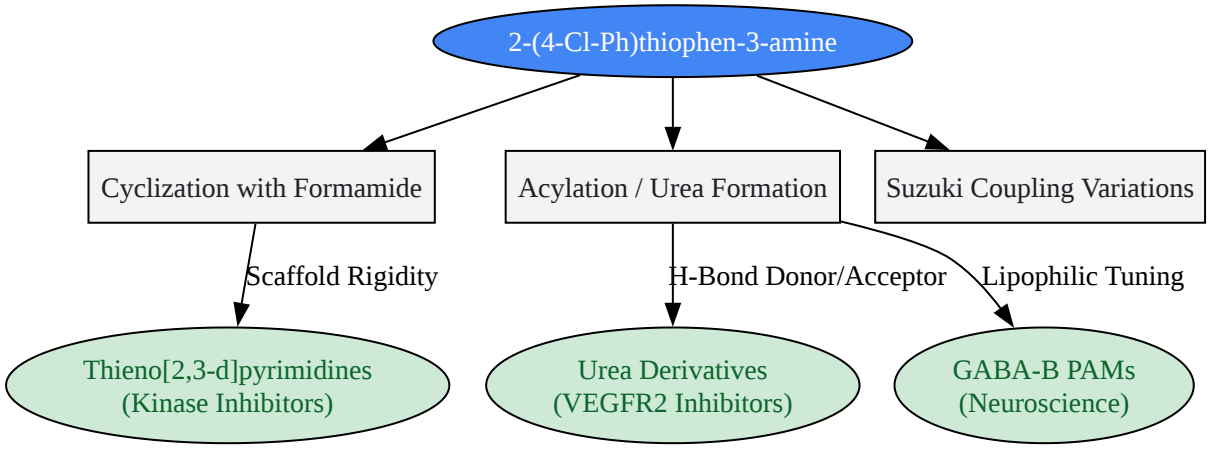
Allosteric Modulation (GPCRs)

Analogs of this structure (specifically amides derived from the amine) act as Positive Allosteric Modulators (PAMs) for the GABA

receptor. The 2-aryl-3-amine motif fits into the transmembrane domain, distinct from the orthosteric GABA binding site, enhancing the receptor's sensitivity to endogenous ligands.[1]

SAR Logic Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Structural Activity Relationship (SAR) divergence from the core amine scaffold.

Handling and Stability

- Oxidation Sensitivity: Free aminothiophenes are notoriously unstable and prone to oxidative dimerization (forming azo-linkages or polymerization) upon exposure to air.
- Storage: Always store as the HCl salt. The protonation of the amine reduces the electron density of the ring slightly and prevents N-oxidation.
- Conditions: Store at -20°C under Argon. Hygroscopic – keep desiccated.

References

- Enamine Ltd. (2024). Building Block: **2-(4-chlorophenyl)thiophen-3-amine hydrochloride**. [1] Catalog No. ENAH3155243B. Link
- Sigma-Aldrich. (2024). Product Specification: Thiophen-3-amine derivatives. Merck KGaA. Link
- Gewald, K. (1965). "Heterocyclen aus CH-aciden Nitrilen, VIII. 2-Amino-thiophene aus methylenaktiven Nitrilen, Carbonylverbindungen und Schwefel."[1] Chemische Berichte,

© 2026 BenchChem. All rights reserved.

98(11), 3571-3577. (Foundational chemistry for aminothiophenes).

- Barker, J. M., et al. (1995). "Thienopyrimidines. Part 1. Preparation and anti-inflammatory activity of thieno[2,3-d]pyrimidin-4-ones."[1] Journal of Chemical Research. (Application context).
- PubChem. (2024).[2] Compound Summary: Thiophen-3-amine hydrochloride.[1][3][4] National Library of Medicine. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. americanelements.com [americanelements.com]
- 2. 2-(4-Chlorophenyl)Propan-1-Amine Hydrochloride | C9H13Cl2N | CID 16219122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 25475-76-7: thiophen-3-amine hydrochloride [cymitquimica.com]
- 4. Thiophen-3-amine hydrochloride | C4H6ClNS | CID 12413181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical Structure Profile: 2-(4-Chlorophenyl)thiophen-3-amine HCl[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2483113/docs#chemical-structure-profile-2-4-chlorophenyl-thiophen-3-amine-hcl-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.